

Operational Guide: Proper Disposal of 1,3-Dimethyl-2-propyl-1H-pyrrole

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Compound of Interest

Compound Name: 1,3-Dimethyl-2-propyl-1H-pyrrole

Cat. No.: B12864576

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Executive Summary & Chemical Identity

1,3-Dimethyl-2-propyl-1H-pyrrole (CAS: 244126-72-5) is a specialized alkyl pyrrole derivative often used in flavor chemistry and pharmaceutical synthesis.^[1] Like its structural analogs (e.g., 1,3-dimethylpyrrole), it presents specific hazards regarding flammability, acute toxicity, and environmental persistence.

Critical Warning: Alkyl pyrroles are electron-rich heterocycles. They are highly reactive toward strong oxidizers and acids (leading to violent polymerization). Strict segregation from oxidizing agents (e.g., nitric acid, peroxides) is mandatory during waste accumulation.

Chemical Profile Table

Parameter	Data / Classification
Chemical Name	1,3-Dimethyl-2-propyl-1H-pyrrole
CAS Number	244126-72-5
Molecular Formula	C ₉ H ₁₅ N
Physical State	Liquid (Pale yellow to brown; darkens on exposure to light/air)
Flash Point	~40–60°C (Estimated based on H226 classification)
Solubility	Insoluble in water; Soluble in alcohol, ether, organic solvents
RCRA Waste Code	D001 (Ignitable); Potential D003 (Reactive) if mixed improperly

Hazard Assessment & Safety Protocols

Before initiating disposal, operators must acknowledge the GHS classifications derived from the structural class of alkyl pyrroles.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H301/H331: Toxic if swallowed or inhaled.
- H318: Causes serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE) Matrix:

- Respiratory: NIOSH-approved organic vapor respirator if working outside a fume hood.
- Skin: Nitrile gloves (Double gloving recommended; breakthrough time <15 mins for thin nitrile with aromatic heterocycles).

- Eyes: Chemical splash goggles (Face shield required for pouring volumes >1L).

Waste Segregation & Accumulation Strategy

Proper segregation is the primary defense against laboratory accidents. Pyrroles must be isolated from incompatible waste streams immediately upon generation.

Segregation Decision Tree

The following logic flow dictates the sorting process for pyrrole waste.



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Figure 1: Waste segregation logic. Note the critical stop point for oxidizers to prevent fire/explosion hazards.

Disposal Workflows

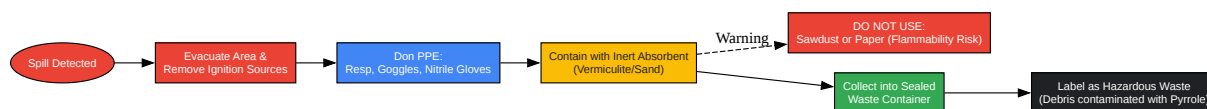
Protocol A: Small-Scale Laboratory Disposal (< 500 mL)

Objective: Safe accumulation in satellite accumulation areas (SAA).

- Container Selection: Use amber glass bottles or high-density polyethylene (HDPE) containers. Note: Amber glass is preferred to prevent light-induced polymerization.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**1,3-Dimethyl-2-propyl-1H-pyrrole**, Ethanol (if rinsed)".
 - Hazards: Check "Flammable" and "Toxic".^{[2][3][5][6][7]}
- Bulking: Pour into the Non-Halogenated Organic Solvent waste stream (unless mixed with DCM/Chloroform).
- Storage: Store in a flammables cabinet, away from nitric acid and peroxides.

Protocol B: Spill Response & Cleanup

Objective: Containment and removal of accidental releases.



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Figure 2: Immediate response workflow for pyrrole spills. Note the prohibition of combustible absorbents.

Protocol C: Final Disposal (Facility Level)

Method: High-Temperature Incineration.

- Rationale: Pyrroles are nitrogen-containing heterocycles. Incineration in a unit equipped with a scrubber is required to manage nitrogen oxide (NO_x) emissions.
- Prohibition: Do NOT dispose of via sanitary sewer.[8] The compound is toxic to aquatic life and insoluble, leading to accumulation in traps and potential volatilization.

Regulatory Compliance Checklist (USA/International)

Regulatory Body	Requirement	Action Item
EPA (RCRA)	40 CFR 261.21 (Ignitability)	Classify as D001. If mixed with specific solvents (e.g., Benzene), add D018.
DOT (Transport)	49 CFR 172.101	Ship as UN 1993 (Flammable liquid, n.o.s.) or UN 1992 (Flammable liquid, toxic, n.o.s.) depending on toxicity data of specific mixture.
OSHA	29 CFR 1910.1200	Maintain SDS in the lab. Ensure staff are trained on "Flammable" and "Toxic" hazards.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10964417, 1,3-Dimethylpyrrole (Analogous Structure). Retrieved from [\[Link\]](#)
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